

Physical properties of sec-butyl crotonate (boiling point, density)

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Compound of Interest

Compound Name: *sec-Butyl Crotonate*

Cat. No.: *B082481*

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Technical Guide: Physical Properties of sec-Butyl Crotonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **sec-butyl crotonate**, specifically its boiling point and density. This document outlines the established values for these properties and furnishes detailed experimental protocols for their determination in a laboratory setting. The information herein is intended to support research, development, and quality control activities where this chemical compound is utilized.

Introduction to sec-Butyl Crotonate

sec-Butyl crotonate (CAS No: 10371-45-6) is an organic compound classified as an ester of crotonic acid and sec-butanol. It is a colorless liquid with a fruity odor, finding applications in the formulation of flavors and fragrances. A precise understanding of its physical properties is critical for its purification, handling, and application in various chemical processes.

Physical Properties

The primary physical properties of **sec-butyl crotonate** are summarized in the table below. These values are compiled from various chemical data sources.

Summary of Physical Data

Property	Value	Units
Boiling Point	166 - 166.4[1][2]	°C at 760 mmHg
Density	0.89 - 0.899[1][2][3]	g/cm ³
Molecular Formula	C ₈ H ₁₄ O ₂ [2][4]	-
Molecular Weight	142.20[4]	g/mol
Flash Point	57.4[1][2]	°C
Refractive Index	1.4280 - 1.4290[2]	-

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and density of **sec-butyl crotonate**.

Determination of Boiling Point via the Thiele Tube Method

This method is a common and efficient way to determine the boiling point of a small liquid sample.[5]

Materials:

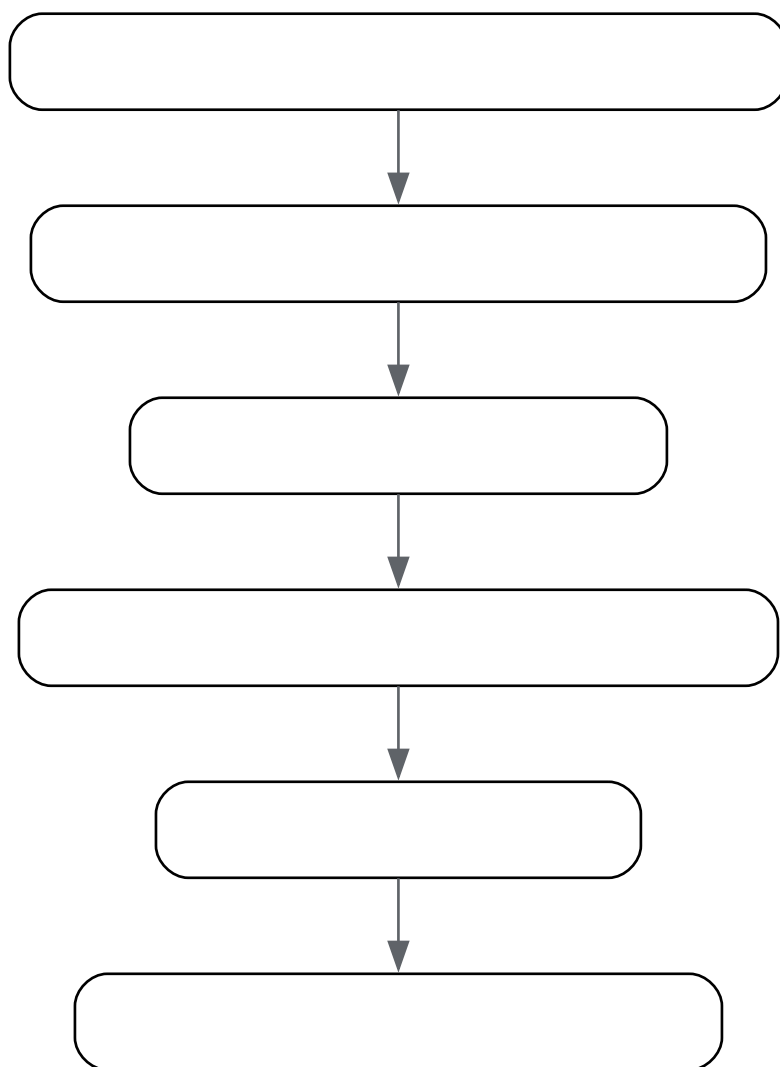
- **sec-Butyl crotonate** sample
- Thiele tube
- Mineral oil
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube

- Rubber band or wire for attachment
- Bunsen burner or other heat source

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the top of the side arm.
- Add a small amount of **sec-butyl crotonate** to the small test tube.
- Place the capillary tube, open end down, into the small test tube containing the sample.
- Attach the small test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Insert the thermometer and attached test tube into the Thiele tube, positioning the sample in the center of the main tube.
- Gently heat the side arm of the Thiele tube with a small flame. This will induce convection currents in the oil, ensuring uniform heating.
- As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.^[5]

Workflow for Boiling Point Determination:



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Caption: Workflow for Boiling Point Determination.

Determination of Density using a Pycnometer

A pycnometer is a flask with a specific volume used for the precise measurement of the density of a liquid.^{[6][7]}

Materials:

- **sec-Butyl crotonate** sample
- Pycnometer (with a ground-glass stopper containing a capillary)

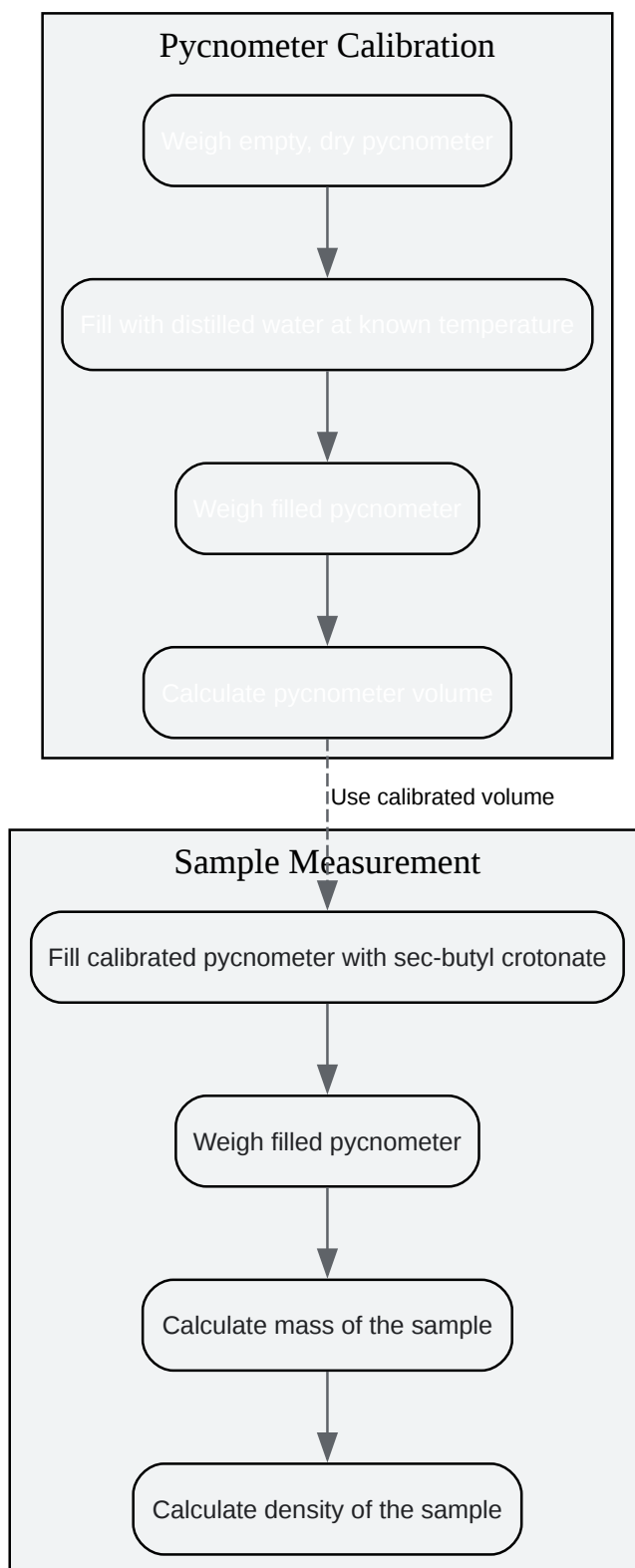
- Analytical balance
- Distilled water (for calibration)
- Thermometer
- Constant temperature water bath

Procedure:

- Calibration of Pycnometer Volume:
 - Thoroughly clean and dry the pycnometer and its stopper.
 - Weigh the empty, dry pycnometer on an analytical balance (m_{empty}).
 - Fill the pycnometer with distilled water of a known temperature.
 - Insert the stopper, allowing excess water to exit through the capillary.
 - Dry the exterior of the pycnometer and weigh it (m_{water}).
 - The volume of the pycnometer (V) can be calculated using the density of water (ρ_{water}) at the measured temperature: $V = (m_{\text{water}} - m_{\text{empty}}) / \rho_{\text{water}}$.
- Measurement of **sec-Butyl Crotonate** Density:
 - Empty and dry the pycnometer.
 - Fill the pycnometer with the **sec-butyl crotonate** sample.
 - Insert the stopper, allowing the excess liquid to escape.
 - Equilibrate the pycnometer and its contents to the same temperature as the water calibration.
 - Dry the exterior and weigh the filled pycnometer (m_{sample}).
 - The mass of the **sec-butyl crotonate** is $m_{\text{sample}} - m_{\text{empty}}$.

- The density of the **sec-butyl crotonate** (ρ_{sample}) is calculated as: $\rho_{\text{sample}} = (m_{\text{sample}} - m_{\text{empty}}) / V$.

Workflow for Density Determination:



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Caption: Workflow for Density Determination.

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References

- 1. sec-Butyl Crotonate | lookchem [lookchem.com]
- 2. Page loading... [wap.guidechem.com]
- 3. sec-Butyl crotonate | C₈H₁₄O₂ - BuyersGuideChem [buyersguidechem.com]
- 4. sec-Butyl Crotonate | C₈H₁₄O₂ | CID 5366041 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. fpharm.uniba.sk [fpharm.uniba.sk]
- 7. fpharm.uniba.sk [fpharm.uniba.sk]
- To cite this document: BenchChem. [Physical properties of sec-butyl crotonate (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082481#physical-properties-of-sec-butyl-crotonate-boiling-point-density]

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